

Application Notes and Protocols for DB28 in Protein Binding Assays

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Compound of Interest

Compound Name: DB28

Cat. No.: B6144956

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Introduction

DB28 is a novel small molecule ligand for the Major Histocompatibility Complex (MHC) class I-related protein 1 (MR1).^{[1][2]} Unlike typical MR1 ligands that activate Mucosal-Associated Invariant T (MAIT) cells, **DB28** acts as a competitive inhibitor.^[2] It binds to MR1 and promotes its retention in the endoplasmic reticulum (ER), leading to a downregulation of MR1 on the cell surface.^[2] This inhibitory action prevents the presentation of activating ligands to MAIT cells, thereby suppressing their activation.^[2] These characteristics make **DB28** a valuable tool for studying MR1 biology and a potential starting point for the development of therapeutics targeting MAIT cell-mediated immune responses.

This document provides detailed application notes and protocols for characterizing the binding of **DB28** to its protein target using various biophysical techniques.

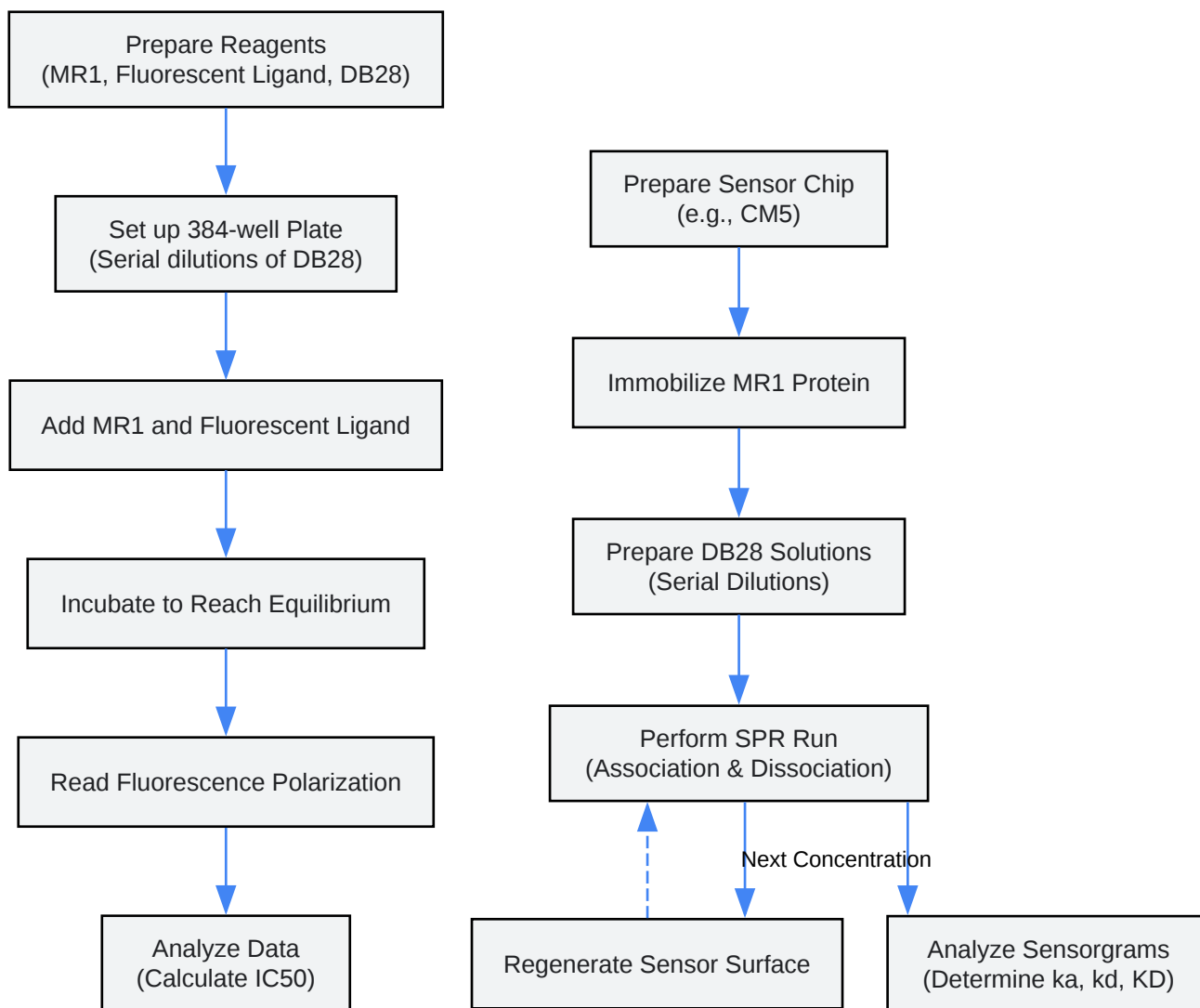
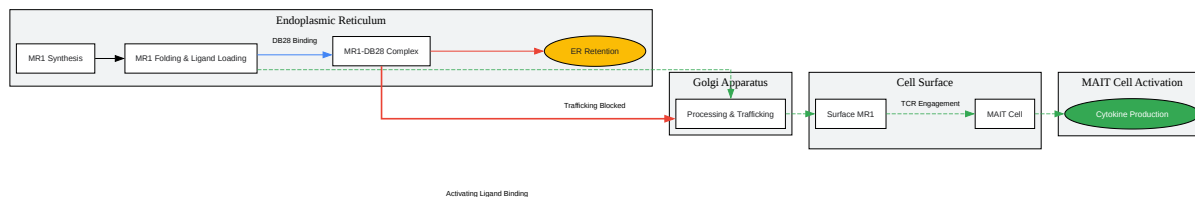
Quantitative Data Summary

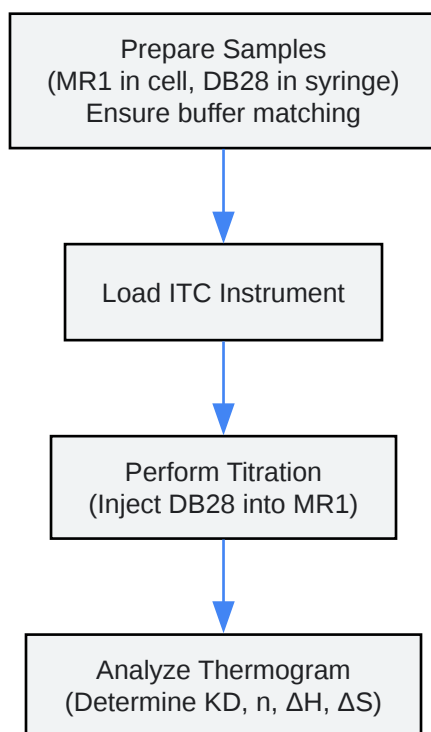
The binding affinity of **DB28** for MR1 has been characterized using a fluorescence polarization (FP) based competitive binding assay. The half-maximal inhibitory concentration (IC₅₀) provides a measure of the potency of **DB28** in displacing a known fluorescent ligand from the MR1 binding pocket.

Compound	Target Protein	Assay Type	Measured Parameter	Value (μM)	Classification
DB28	MR1	Fluorescence Polarization	IC50	1 < IC50 < 100	Moderate to Weak Binder[1]

Signaling Pathway and Mechanism of Action

DB28 exerts its inhibitory effect on MAIT cell activation by disrupting the MR1 antigen presentation pathway. The diagram below illustrates the mechanism of action of **DB28**.





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References

- 1. Quantitative affinity measurement of small molecule ligand binding to major histocompatibility complex class-I-related protein 1 MR1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ligand-dependent downregulation of MR1 cell surface expression - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for DB28 in Protein Binding Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6144956#db28-for-protein-binding-assays]

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